

# Methyl 13-iodotridecanoate safety data sheet (SDS)

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## Compound of Interest

Compound Name: Methyl 13-iodotridecanoate

Cat. No.: B15279452

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## An In-depth Technical Guide to the Safety of Methyl 13-iodotridecanoate

Disclaimer: A specific Safety Data Sheet (SDS) for **Methyl 13-iodotridecanoate** (CAS No. Not Found) is not readily available in the public domain. This guide has been compiled using data from SDSs of structurally similar long-chain fatty acid methyl esters and related iodo-organic compounds. The information presented should be used as a general guideline, and a substance-specific risk assessment should be conducted before handling **Methyl 13-iodotridecanoate**.

## Executive Summary

This technical guide provides a comprehensive overview of the potential hazards and safe handling procedures for **Methyl 13-iodotridecanoate**. Due to the absence of a dedicated Safety Data Sheet for this specific compound, this document synthesizes information from analogous fatty acid methyl esters and considers the potential influence of the terminal iodine substituent. The primary audience for this guide includes researchers, scientists, and professionals in the field of drug development who may be working with this or similar novel chemical entities. All quantitative data are presented in structured tables, and logical workflows for safety procedures are visualized using diagrams.

## Quantitative Safety Data

The following tables summarize the key safety and physical property data extracted from the SDSs of analogous compounds, such as methyl tridecanoate and other fatty acid methyl

esters. It is crucial to note that these values are approximations and may not accurately represent the properties of **Methyl 13-iodotridecanoate**.

Table 1: Physical and Chemical Properties of Analogous Fatty Acid Methyl Esters

Property	Value	Analogous Compound
Physical State	Low melting solid or liquid	Methyl tridecanoate[1]
Appearance	Clear, colorless to yellow	Methyl tridecanoate[1]
Melting Point	-7 °C	Methyl tridecanoate[1]
Boiling Point	130 - 132 °C @ 4 torr	Methyl tridecanoate[1]
Flash Point	> 110 °C	Methyl tridecanoate[1]
Density	~0.874 g/cm <sup>3</sup> @ 20 °C	Methyl tridecanoate
Solubility	Insoluble in water	Methyl tetradecanoate[2]

Table 2: Toxicological Data of Analogous Fatty Acid Methyl Esters

Endpoint	Result	Analogous Compound/Family
Acute Oral Toxicity (LD50)	> 2000 mg/kg bw (rat)	Fatty acid methyl esters[3]
Acute Inhalation Toxicity (LC50)	> 5.0 mg/L air (rat)	Fatty acid methyl esters[3]
Skin Corrosion/Irritation	Not considered a skin irritant	Soy methyl esters[4]
Serious Eye Damage/Irritation	Not considered an eye irritant	Soy methyl esters[4]
Carcinogenicity	Not listed as a carcinogen	Methyl tridecanoate[1]

## Experimental Protocols

Detailed experimental protocols for the toxicological endpoints listed above are typically based on internationally recognized guidelines, such as those established by the Organisation for

Economic Co-operation and Development (OECD).

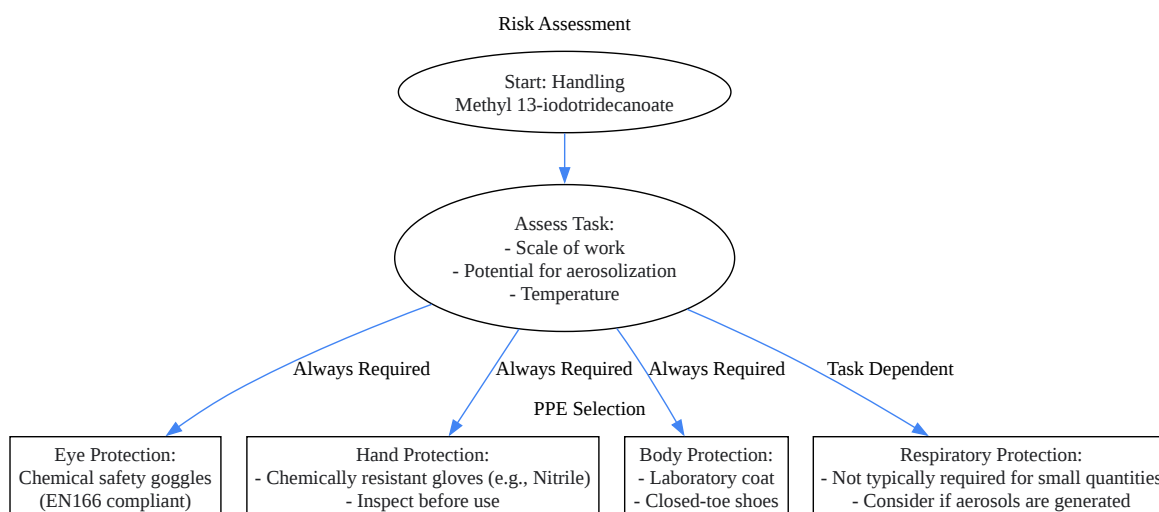
Acute Oral Toxicity (as per OECD Guideline 401/420/423): The analogous compound, methyl palmitate, was administered to Wistar rats via oral gavage at a dose of 2000 mg/kg body weight.[3] The animals were then observed for 14 days for signs of toxicity and mortality.[3] At the end of the observation period, a gross necropsy was performed.

Acute Inhalation Toxicity (as per OECD Guideline 436): For methyl laurate, rats were exposed head/nose only to an aerosolized concentration of the test substance for four hours.[3] The animals were monitored for clinical signs of toxicity during and after exposure for a period of up to 14 days.[3]

## Hazard Identification and Risk Management

While fatty acid methyl esters are generally considered to have low acute toxicity, the presence of an iodine atom in **Methyl 13-iodotridecanoate** may introduce additional hazards. Iodo-organic compounds can be susceptible to decomposition, potentially releasing iodine or hydrogen iodide. They may also have different toxicological profiles.

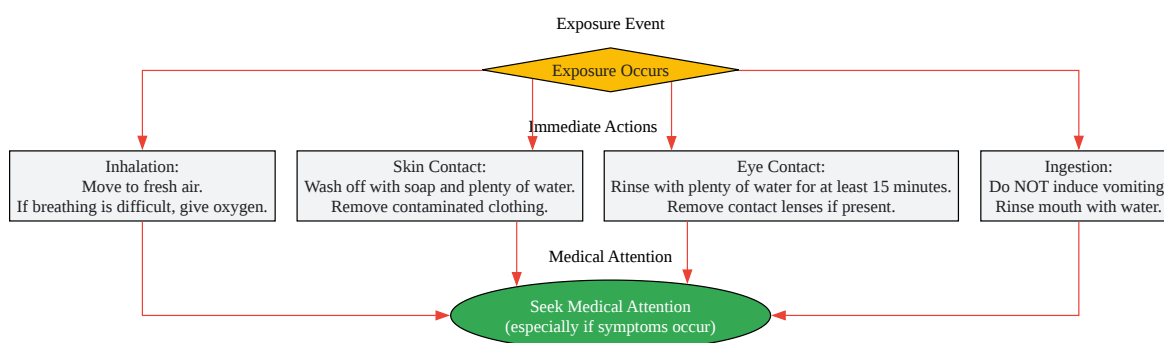
Personal Protective Equipment (PPE) Workflow:



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Caption: Personal Protective Equipment (PPE) selection workflow for handling **Methyl 13-iodotridecanoate**.

First Aid Measures Logical Flow:



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Caption: Logical flow for first aid measures following an exposure to **Methyl 13-iodotridecanoate**.

## Handling and Storage

Handling:

- Wear appropriate personal protective equipment (PPE) as outlined in the workflow diagram.  
[1]
- Ensure adequate ventilation in the work area.[1]
- Avoid contact with skin, eyes, and clothing.[1]
- Avoid ingestion and inhalation.[1]
- Handle in accordance with good industrial hygiene and safety practices.[2]

#### Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[\[1\]](#)

## Fire and Reactivity

#### Fire Fighting Measures:

- Suitable Extinguishing Media: Use water fog, foam, dry chemical, or carbon dioxide (CO<sub>2</sub>).  
[\[4\]](#)
- Unsuitable Extinguishing Media: Do not use a direct stream of water.[\[4\]](#)
- Specific Hazards: The material will burn, though it is not easily ignited.[\[4\]](#) Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and potentially hydrogen iodide.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[4\]](#)

#### Reactivity and Stability:

- The compound is expected to be stable under normal conditions.[\[1\]](#)
- Avoid incompatible products and excess heat.[\[1\]](#)
- Hazardous polymerization will not occur.[\[1\]](#)[\[4\]](#)

## Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations. Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[\[4\]](#)

This guide serves as a foundational resource for the safe handling and use of **Methyl 13-iodotridecanoate**. It is imperative for users to supplement this information with their own risk

assessments and to adhere to all applicable safety regulations.

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